

An In-depth Technical Guide to Glycerol 1,3-Dimethacrylate

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Compound of Interest

Compound Name: **Glycerol 1,3-Dimethacrylate**

Cat. No.: **B158651**

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, and applications of **Glycerol 1,3-dimethacrylate**. This document is intended for researchers, scientists, and drug development professionals working in the fields of polymer chemistry, biomaterials, and drug delivery.

Core Properties of Glycerol 1,3-Dimethacrylate

Glycerol 1,3-dimethacrylate is a difunctional monomer commonly utilized as a cross-linking agent in the synthesis of polymers. Its chemical structure, containing two methacrylate groups, allows for the formation of three-dimensional polymer networks.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Glycerol 1,3-dimethacrylate**.

Property	Value
Molecular Weight	228.24 g/mol [1] [2]
Molecular Formula	C11H16O5 [1] [2]
CAS Number	1830-78-0 [2]
Density	1.114 - 1.12 g/mL at 25 °C [3] [4]
Boiling Point	120 °C at 1 mmHg [4] [5]
Refractive Index	n20/D 1.472 [4] [5]

Experimental Protocols

Synthesis of Glycerol 1,3-Dimethacrylate

A common method for the synthesis of **Glycerol 1,3-dimethacrylate** involves the esterification of glycerol with methacrylic acid or its derivatives. The following is a generalized protocol based on literature procedures.

Materials:

- Glycerol
- Methacrylic acid or Acryloyl chloride
- Polar solvent (e.g., ethyl acetate, 1,4-dioxane)[\[2\]](#)
- Catalyst (e.g., an acidic catalyst)
- Polymerization inhibitor (e.g., hydroquinone or its monomethyl ether)[\[5\]](#)
- Antioxidant

Procedure:

- Dissolve glycerol in a suitable polar solvent within a reaction vessel.
- Add a catalyst and a polymerization inhibitor to the mixture.

- Slowly add methacrylic acid or acryloyl chloride to the reaction mixture while stirring.
- Control the reaction temperature, typically between 85-90 °C, and pass air through the mixture.
- Monitor the reaction progress by measuring the acid number of the system. The esterification is considered complete when the acid number reaches a specific value (e.g., 15.4–49.82 mgKOH/g).[5]
- Once the reaction is complete, cool the mixture to 60–70 °C and incubate for approximately one hour.[5]

Purification of Glycerol 1,3-Dimethacrylate

The crude product from the synthesis requires purification to remove unreacted starting materials, byproducts, and the catalyst.

Materials:

- Crude **Glycerol 1,3-dimethacrylate**
- Neutralizing agent (e.g., sodium hydroxide solution)
- Washing solution (e.g., brine)
- Acid pickling solution (e.g., dilute hydrochloric acid)
- Reducing agent solution (e.g., sodium thiosulfate)[5]
- Adsorbent material (e.g., ion-exchange resin)

Procedure:

- Neutralization and Washing: Neutralize the crude product with a basic solution to remove acidic impurities. Follow this by washing with water and/or brine to remove water-soluble impurities.

- Acid Pickling and Washing: Treat the organic phase with a dilute acid solution, followed by another washing step.[5]
- Solvent Removal: Remove the solvent from the organic phase, often under reduced pressure.
- Adsorbent Treatment: For higher purity, the product can be treated with an adsorbent material like an ion-exchange resin to remove residual impurities. For instance, a product containing glycidyl methacrylate as an impurity can be purified by stirring with an acidic adsorbent.
- Filtration: The final step involves pressure filtration to obtain the purified **Glycerol 1,3-dimethacrylate** product.[5]

Applications in Research and Development

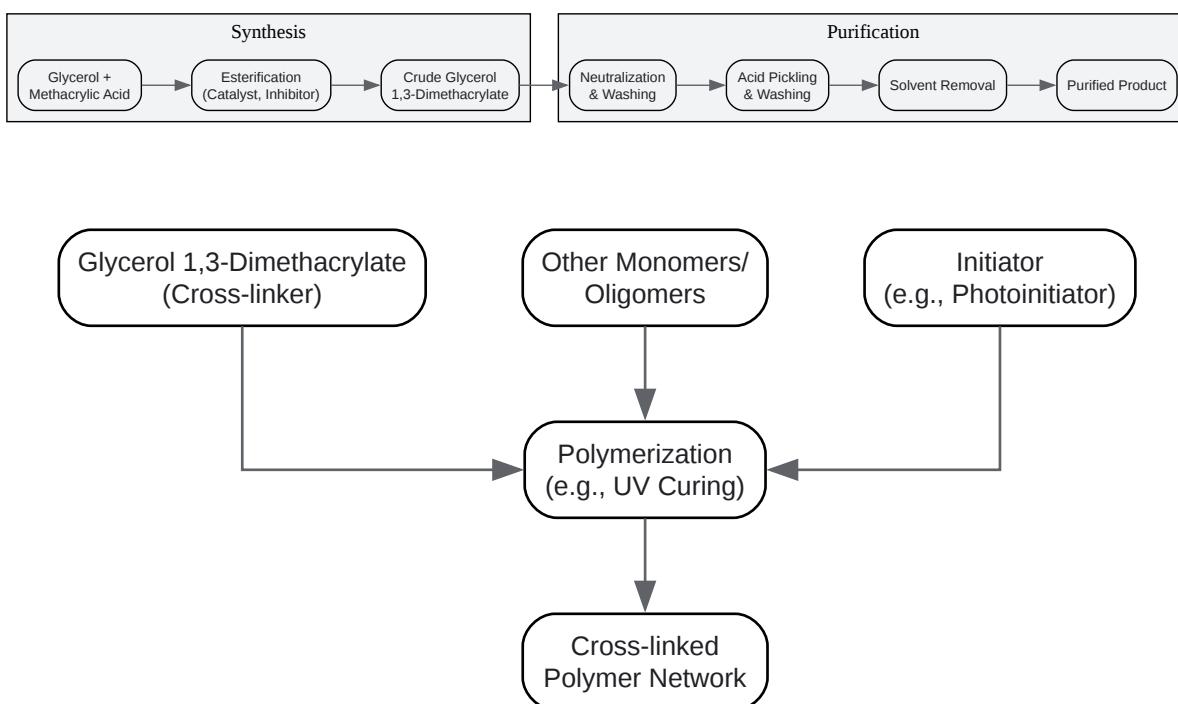
Glycerol 1,3-dimethacrylate is a versatile cross-linking agent with numerous applications in materials science and biomedical engineering.

- Polymer Chemistry: It is widely used to synthesize highly cross-linked polymers. These polymers form robust networks that provide materials with high stiffness, hardness, and durability.
- Dental Composites: A significant application is in the formulation of dental resins and composites, where it enhances the mechanical properties of the restorative materials.[3]
- Biomaterials and Drug Delivery: It is used in the preparation of thermoresponsive microbeads, which have potential applications in drug delivery systems and tissue engineering.
- 3D Printing: **Glycerol 1,3-dimethacrylate** is a component in the synthesis of vitrimers, a class of polymers that are suitable for digital light processing (DLP) 3D printing. These materials exhibit properties like shape memory and repairability.[6]
- Chromatography: It is used to prepare porous polymer monoliths with a bicontinuous structure, which can be tailored for use as stationary phases in high-performance liquid chromatography (HPLC).

Experimental and Logical Workflows

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Glycerol 1,3-dimethacrylate**.



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